

Thiazole Orange Dimer YOYO-1: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Thiazole orange dimer YOYO 1

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Core Concepts: Unveiling YOYO-1

YOYO-1 is a high-affinity, cell-impermeant green fluorescent dye renowned for its utility in nucleic acid staining.[1][2] Chemically, it is a tetracationic homodimer of Oxazole Yellow (YO), typically supplied as a tetraiodide salt.[3][4][5] Its structure as a dimeric cyanine dye is fundamental to its mechanism of action and remarkable fluorescence properties.[1][3] In the absence of nucleic acids, YOYO-1 in an aqueous buffer is essentially non-fluorescent, exhibiting a very low quantum yield.[3][5][6] However, upon binding to double-stranded DNA (dsDNA), its fluorescence intensity undergoes a dramatic enhancement of over 1000 to 3200-fold.[1][4][5] This substantial increase in fluorescence, coupled with a very low background signal, makes YOYO-1 an exceptionally sensitive tool for a variety of applications where precise DNA visualization and quantification are paramount.[1][3]

The primary mode of interaction between YOYO-1 and dsDNA is through bis-intercalation, where both chromophore units of the dimer insert themselves between adjacent base pairs of the DNA double helix.[3][7][8] This high-affinity binding is facilitated by the four positive charges on the YOYO-1 molecule, which readily interact with the negatively charged phosphate

backbone of DNA.[3] While bis-intercalation is the predominant and most stable binding mode, mono-intercalation, where only one end of the dye molecule intercalates, can also occur, particularly at higher dye concentrations.[9]

Mechanism of Fluorescence Enhancement

The dramatic increase in YOYO-1 fluorescence upon DNA binding is attributed to the restriction of intramolecular motion. In its free state in a polar solvent, the excited YOYO-1 molecule can dissipate energy non-radiatively through photoisomerization, a process involving rotation around the methine group connecting its aromatic rings.[3] This rotation quenches the fluorescence. However, when YOYO-1 intercalates into the DNA helix, it becomes sterically hindered and "stuck," preventing this rotational freedom.[3] Consequently, the excited state energy is released as fluorescence, leading to the observed bright signal.[3] An alternative, though less established, mechanism proposes an intermolecular charge transfer with solvent molecules as the cause for quenching in the unbound state.[3]

Quantitative Data Summary

The photophysical and binding properties of YOYO-1 are critical for its effective application. The following tables summarize key quantitative data for easy comparison.

Property	Free YOYO-1 (in aqueous buffer)	DNA-Bound YOYO-1	Reference(s)
Excitation Maximum (λ_{ex})	458 nm	489 nm - 491 nm	[1][3][4][5]
Emission Maximum (λ_{em})	564 nm	509 nm	[1][3][4][5]
Fluorescence Quantum Yield	< 0.1%	Up to 50%	[1][3]
Fluorescence Enhancement	-	>1000 to 3200-fold	[1][3][4][5]

Property	Value	Reference(s)
Molecular Formula	C ₄₉ H ₅₈ I ₄ N ₆ O ₂	[1]
Molecular Weight	1270.66 g/mol	[1]
Binding Mode	Bis-intercalation	[1][7]
Binding Site Size	~3.2 - 4 base pairs per dye	[10]
DNA Elongation per Dye	~1.5 base pairs (0.51 nm)	[10]
DNA Untwisting per Dye	~24°	[10]
Association Constant (K _a)	10 ⁸ - 10 ¹² M ⁻¹	[10][11]

Experimental Protocols

Staining of Fixed and Permeabilized Cells

This protocol is designed for staining the nuclei of cells that have been fixed and permeabilized, allowing YOYO-1 to access the intracellular DNA.

Materials:

- Cells cultured on coverslips or in imaging plates
- Phosphate-Buffered Saline (PBS)
- Fixative solution (e.g., 4% paraformaldehyde in PBS)
- Permeabilization buffer (e.g., 0.1% Triton X-100 in PBS)
- YOYO-1 stock solution (1 mM in DMSO)
- Staining buffer (e.g., Hanks' Balanced Salt Solution (HBSS) with 20 mM HEPES)

Procedure:

- Cell Preparation: Wash the cells twice with PBS.

- Fixation: Treat the cells with 4% paraformaldehyde in PBS for 15-20 minutes at room temperature.
- Washing: Wash the cells three times with PBS.
- Permeabilization: Incubate the cells with 0.1% Triton X-100 in PBS for 10-15 minutes at room temperature.
- Washing: Wash the cells three times with PBS.
- Staining: Dilute the YOYO-1 stock solution in staining buffer to a final concentration of 100 nM to 1 μ M. Add the diluted dye to the cells.
- Incubation: Incubate for 15-30 minutes at room temperature, protected from light.
- Washing: Wash the cells twice with PBS to remove unbound dye.
- Imaging: Mount the coverslips or image the plate directly using a fluorescence microscope with appropriate filter sets (e.g., FITC).^[1]

Cell Viability and Cytotoxicity Assay

This assay leverages the cell-impermeant nature of YOYO-1 to differentiate between live and dead cells. Dead or dying cells with compromised plasma membranes will take up the dye and exhibit bright nuclear fluorescence, while live cells will exclude the dye.^{[1][12]}

Materials:

- Cell suspension or adherent cells in a 96-well plate
- Cell culture medium
- YOYO-1 stock solution (1 mM in DMSO)
- Detergent solution (e.g., 0.1% Triton X-100 in PBS)

Procedure:

- **Cell Seeding:** Plate cells in a 96-well microtiter plate and culture under desired experimental conditions.
- **Staining:** Add YOYO-1 directly to the cell culture medium to a final concentration of 100 nM to 1 μ M.
- **Incubation:** Incubate for 15-30 minutes at the appropriate temperature for the cell type, protected from light.
- **Fluorescence Measurement 1 (Dead Cells):** Measure the fluorescence of the plate using a fluorescence plate reader with excitation and emission wavelengths appropriate for YOYO-1. This reading corresponds to the non-viable cells.[\[12\]](#)
- **Cell Lysis:** Add a detergent solution to all wells to permeabilize all cells, allowing YOYO-1 to enter and stain the nuclei of the entire cell population.
- **Fluorescence Measurement 2 (Total Cells):** Measure the fluorescence of the plate again. This reading corresponds to the total number of cells.[\[12\]](#)
- **Data Analysis:** Calculate the percentage of non-viable cells by dividing the first fluorescence reading by the second and multiplying by 100.[\[12\]](#)

Single-Molecule DNA Imaging

YOYO-1 is extensively used to visualize individual DNA molecules, for instance, in studies involving DNA curtains or optical tweezers.[\[11\]](#)[\[13\]](#)[\[14\]](#)

Materials:

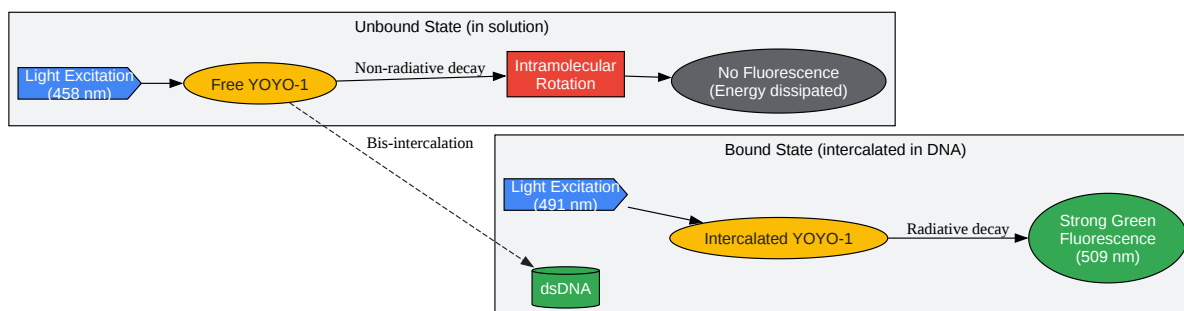
- Lambda DNA (λ -DNA) or other purified DNA
- YOYO-1 stock solution (1 mM in DMSO)
- Staining buffer (e.g., 10 mM phosphate buffer, pH 7.5)
- Microscope slides and coverslips, potentially functionalized for DNA tethering
- Fluorescence microscope (e.g., Total Internal Reflection Fluorescence (TIRF) microscope)

Procedure:

- DNA Preparation: Prepare a dilute solution of DNA in the staining buffer (e.g., 0.56 ng/μl).[\[10\]](#)
- Dye Dilution: Dilute the YOYO-1 stock solution in the staining buffer. The final concentration will depend on the desired staining ratio (dye to base pair). A common starting point is a 1:5 dye:base pair ratio.[\[15\]](#)
- Staining: Mix the diluted YOYO-1 solution with the DNA solution. For homogeneous staining, incubation for at least 30 minutes to 2 hours at 50°C is often recommended.[\[10\]](#)[\[15\]](#)
- Immobilization: Introduce the stained DNA solution into a flow cell where the DNA molecules can be tethered to the surface.
- Imaging: Visualize the individual, stretched DNA molecules using a fluorescence microscope. High illumination power may lead to photocleavage of the DNA. For super-resolution techniques like PAINT, photobleaching of the dye is a necessary step.[\[16\]](#)

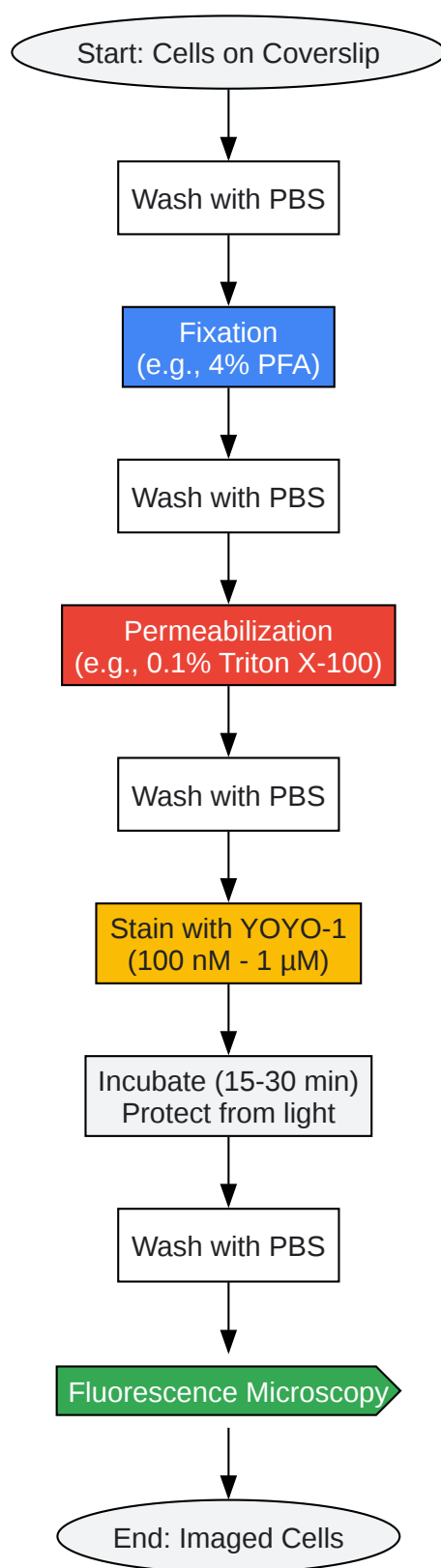
Visualizations

The following diagrams illustrate the core mechanism of YOYO-1 and a typical experimental workflow.



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Caption: Mechanism of YOYO-1 fluorescence enhancement upon DNA intercalation.



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Caption: Experimental workflow for staining fixed and permeabilized cells with YOYO-1.

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References

- [1. benchchem.com \[benchchem.com\]](https://www.benchchem.com)
- [2. biotium.com \[biotium.com\]](https://www.biotium.com)
- [3. YOYO-1 - Wikipedia \[en.wikipedia.org\]](https://en.wikipedia.org)
- [4. amsbio.com \[amsbio.com\]](https://www.amsbio.com)
- [5. medchemexpress.com \[medchemexpress.com\]](https://www.medchemexpress.com)
- [6. medchemexpress.com \[medchemexpress.com\]](https://www.medchemexpress.com)
- [7. mdpi.com \[mdpi.com\]](https://www.mdpi.com)
- [8. Measuring the Adsorption Cross-Section of YOYO-1 to Immobilized DNA Molecules - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [9. Two Intercalation Mechanisms of Oxazole Yellow Dimer \(YOYO-1\) into DNA - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [10. Mechanical and structural properties of YOYO-1 complexed DNA - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [11. Photobleaching of YOYO-1 in super-resolution single DNA fluorescence imaging - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [12. In situ screening assay for cell viability using a dimeric cyanine nucleic acid stain - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [13. researchgate.net \[researchgate.net\]](https://www.researchgate.net)
- [14. The kinetics of YOYO-1 intercalation into single molecules of double-stranded DNA - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [15. Effect of Flow Rate and Ionic Strength on the Stabilities of YOYO-1 and YO-PRO-1 Intercalated in DNA Molecules - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [16. Jixin Chen | Ohio University \[ohio.edu\]](https://www.ohio.edu)
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